

Safe handling and storage of 2-Amino-4-chloro-6-methylpyrimidine

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Compound of Interest

Compound Name: 2-Amino-4-chloro-6-methylpyrimidine

Cat. No.: B145687

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Technical Support Center: 2-Amino-4-chloro-6-methylpyrimidine

This guide provides essential safety information, handling protocols, and troubleshooting for researchers, scientists, and drug development professionals working with **2-Amino-4-chloro-6-methylpyrimidine** (CAS No. 5600-21-5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-4-chloro-6-methylpyrimidine**?

A1: **2-Amino-4-chloro-6-methylpyrimidine** is considered hazardous. The primary concerns are:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following PPE should be worn:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[1][3]
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[1][4]
- Protective Clothing: Wear a lab coat or other suitable protective clothing to prevent skin exposure.[1][5]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA-approved respirator.[5][6]

Q3: What are the proper storage conditions for **2-Amino-4-chloro-6-methylpyrimidine**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[1][7] Keep it away from incompatible materials such as strong oxidizing agents.[1] The recommended storage temperature is between 15-25°C.

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of exposure:

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[5][6][7] Seek medical attention if irritation persists.[2][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][5][6] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][6]

Q5: How should I dispose of **2-Amino-4-chloro-6-methylpyrimidine** waste?

A5: Dispose of contents and containers to an approved waste disposal plant.[1][4] All disposal practices must be in accordance with local, state, and federal regulations.[2] Do not allow the

chemical to enter drains or the environment.[\[1\]](#)

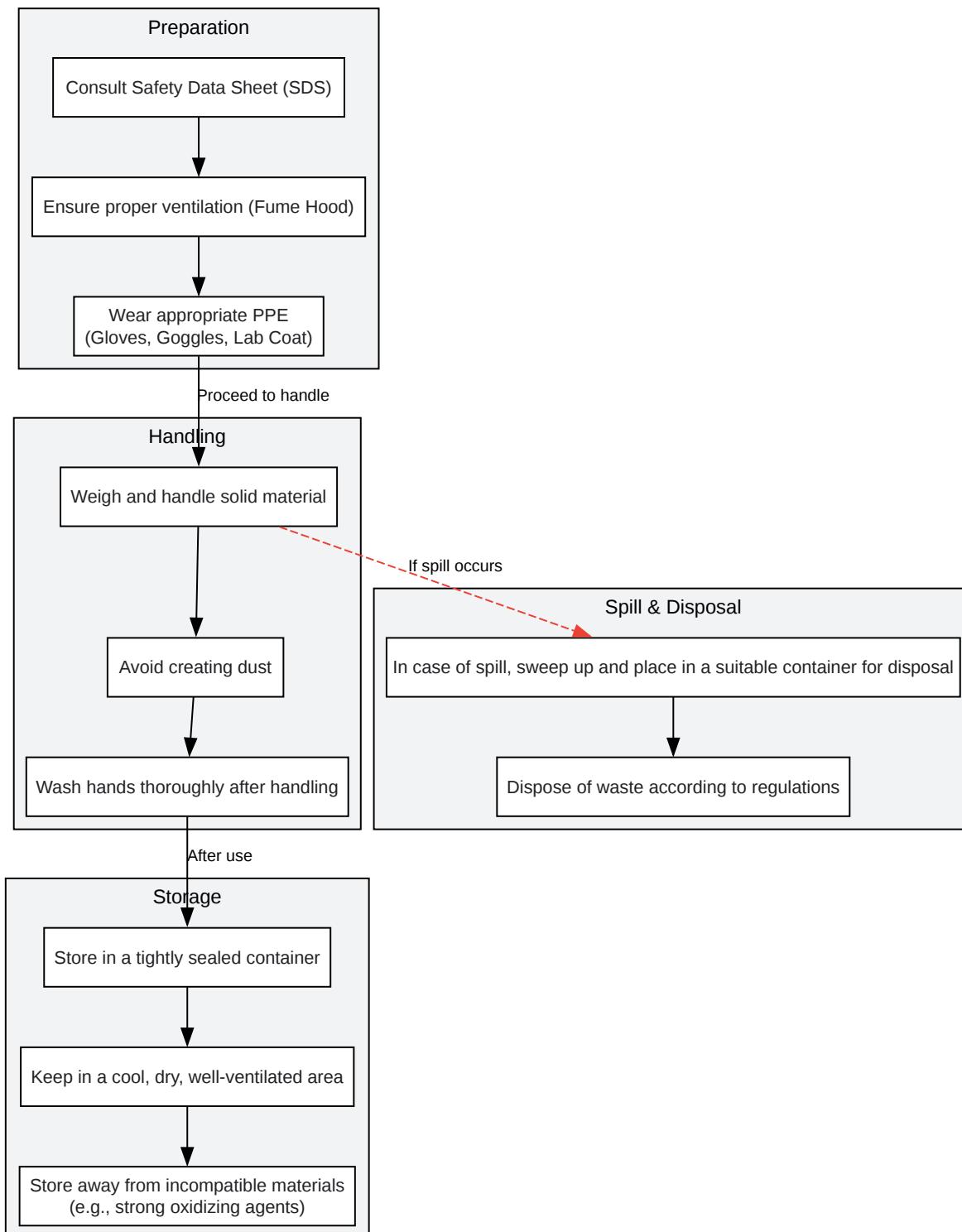
Troubleshooting Guide

Issue	Possible Cause	Solution
Caking or clumping of the solid material	Improper storage (exposure to moisture)	Ensure the container is tightly sealed and stored in a dry environment. If clumping occurs, gently break up the material in a fume hood before use, ensuring appropriate PPE is worn.
Discoloration of the material	Exposure to light or contaminants	Store in a dark place. [8] If discoloration is observed, it may indicate degradation. It is advisable to use a fresh batch for sensitive experiments.
Irritation to skin or respiratory tract during handling	Inadequate ventilation or improper PPE	Always handle the compound in a well-ventilated area or a fume hood. [1] [6] [7] Ensure that appropriate PPE, including gloves, eye protection, and respiratory protection (if needed), is worn correctly.

Quantitative Data Summary

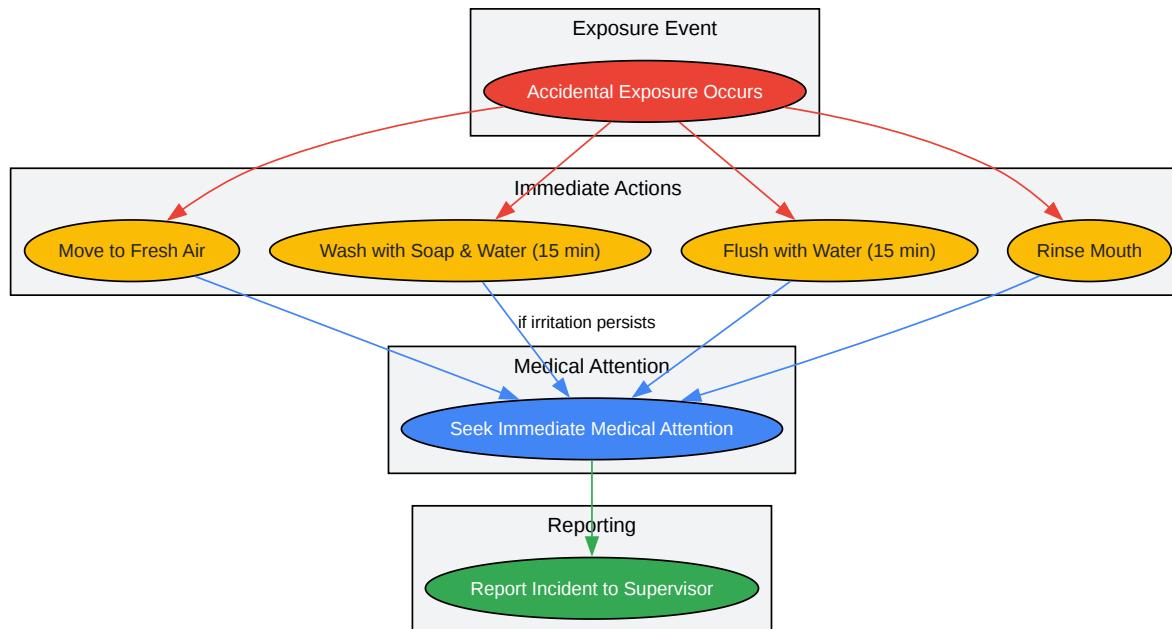
Property	Value	Source
CAS Number	5600-21-5	[1]
Molecular Formula	C ₅ H ₆ CIN ₃	[9]
Molecular Weight	143.57 g/mol	[9]
Melting Point	183-186 °C	[9]
Form	Solid	[9]
Solubility	Acetic acid: soluble 50 mg/mL	[9]

Experimental Workflow: Safe Handling and Storage

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Caption: Workflow for the safe handling and storage of **2-Amino-4-chloro-6-methylpyrimidine**.

Emergency Response Signaling Pathway



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Caption: Emergency response pathway following accidental exposure.

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